

# Application Notes and Protocols for SR 42128

## Administration in Animal Models

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### Compound of Interest

Compound Name: SR 42128

Cat. No.: B1682471

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## Introduction

**SR 42128** is a potent and specific inhibitor of the enzyme renin, the rate-limiting step in the renin-angiotensin system (RAS). By blocking the conversion of angiotensinogen to angiotensin I, **SR 42128** effectively reduces the downstream production of angiotensin II, a key vasoconstrictor and mediator of aldosterone release. This mechanism of action makes **SR 42128** a valuable tool for investigating the physiological and pathophysiological roles of the RAS in various animal models of cardiovascular and renal diseases. These application notes provide detailed protocols and quantitative data for the administration of **SR 42128** in relevant animal models, primarily focusing on primate species where its efficacy has been most characterized.

## Mechanism of Action

**SR 42128** is a competitive inhibitor of renin. It binds to the active site of the enzyme, preventing the binding of its natural substrate, angiotensinogen. This direct inhibition leads to a dose-dependent decrease in plasma renin activity (PRA) and a subsequent reduction in mean arterial pressure (MAP) in animal models with an activated RAS.<sup>[1]</sup>

## Data Presentation

The following tables summarize the quantitative data on the administration and effects of **SR 42128** in primate models.

Table 1: Intravenous Administration of **SR 42128** in Macaca Monkeys

Dose (mg/kg)	Administration Route	Animal Model	Key Observed Effects	Duration of Effect	Reference
3	Intravenous Bolus	Sodium-replete Macaca	90-100% inhibition of PRA; 420% increase in Plasma Active Renin (PAR)	PRA inhibition for at least 4 hours	<a href="#">[2]</a>
9	Intravenous Bolus	Sodium-replete Macaca	90-100% inhibition of PRA; 620% increase in PAR	PRA inhibition for at least 4 hours	<a href="#">[2]</a>
3	Single Administration	Sodium-depleted conscious monkeys	Dose-dependent decrease in blood pressure and PRA	Significant blood pressure lowering for at least 3 hours; complete PRA inhibition	<a href="#">[1]</a>
10	Single Administration	Sodium-depleted conscious monkeys	Dose-dependent decrease in blood pressure and PRA	Significant blood pressure lowering for at least 3 hours; complete PRA inhibition	<a href="#">[1]</a>

Table 2: Intravenous Administration of a Similar Renin Inhibitor (A-64662) in Monkeys

Dose (mg/kg)	Administration Route	Animal Model	Key Observed Effects	Reference
0.01	Intravenous Bolus	Salt-depleted, anesthetized monkeys	~10% reduction in Mean Arterial Pressure (MAP)	[3]
0.1	Intravenous Bolus	Normal, anesthetized monkeys	~10% reduction in Mean Arterial Pressure (MAP)	[3]

## Experimental Protocols

### Protocol 1: Intravenous Bolus Administration of SR 42128 in Conscious Macaca Monkeys

Objective: To assess the acute effects of **SR 42128** on plasma renin activity and blood pressure.

Animal Model: Conscious, chronically instrumented Macaca monkeys.

Materials:

- **SR 42128** arginine salt (**SR 42128A**)
- Sterile saline for injection (0.9% NaCl)
- Vortex mixer
- Sterile syringes and needles
- Animal restrainer (if necessary)
- Blood collection tubes (containing EDTA)
- Centrifuge

- Apparatus for blood pressure monitoring

Procedure:

- Preparation of **SR 42128A** Solution:
  - On the day of the experiment, prepare a stock solution of **SR 42128A** in sterile saline. The exact concentration will depend on the desired dose and the weight of the animal. For example, to administer a 3 mg/kg dose to a 5 kg monkey in a 1 mL injection volume, a 15 mg/mL solution is required.
  - Vortex the solution until the compound is completely dissolved.
  - Filter the solution through a 0.22 µm sterile filter into a sterile vial.
- Animal Preparation:
  - Ensure the monkey is conscious and in a calm state. If necessary, use a suitable animal restrainer to minimize stress.
  - Establish venous access, for example, via a saphenous vein catheter, for drug administration and blood sampling.
- Administration:
  - Administer the prepared **SR 42128A** solution as an intravenous bolus injection.
  - Record the exact time of administration.
- Post-Administration Monitoring and Sampling:
  - Continuously monitor blood pressure and heart rate.
  - Collect blood samples at baseline (pre-injection) and at various time points post-injection (e.g., 5, 15, 30, 60, 90, 120, 180, and 240 minutes).
  - Immediately place blood samples on ice.

- Plasma Preparation:
  - Centrifuge the blood samples at 4°C to separate the plasma.
  - Aliquot the plasma into cryovials and store at -80°C for subsequent analysis of plasma renin activity.

## Protocol 2: Intravenous Infusion of a Renin Inhibitor in Conscious Baboons (General Protocol)

Objective: To evaluate the hemodynamic effects of a sustained administration of a renin inhibitor.

Animal Model: Conscious, sodium-depleted baboons.

Materials:

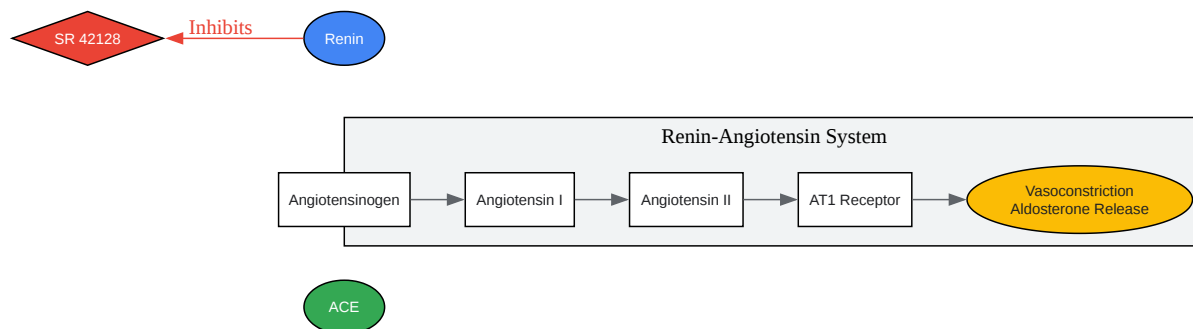
- Renin inhibitor (e.g., **SR 42128A**)
- Sterile vehicle (e.g., sterile saline)
- Infusion pump
- Intravenous catheter
- Apparatus for continuous hemodynamic monitoring (e.g., telemetry or indwelling catheters)

Procedure:

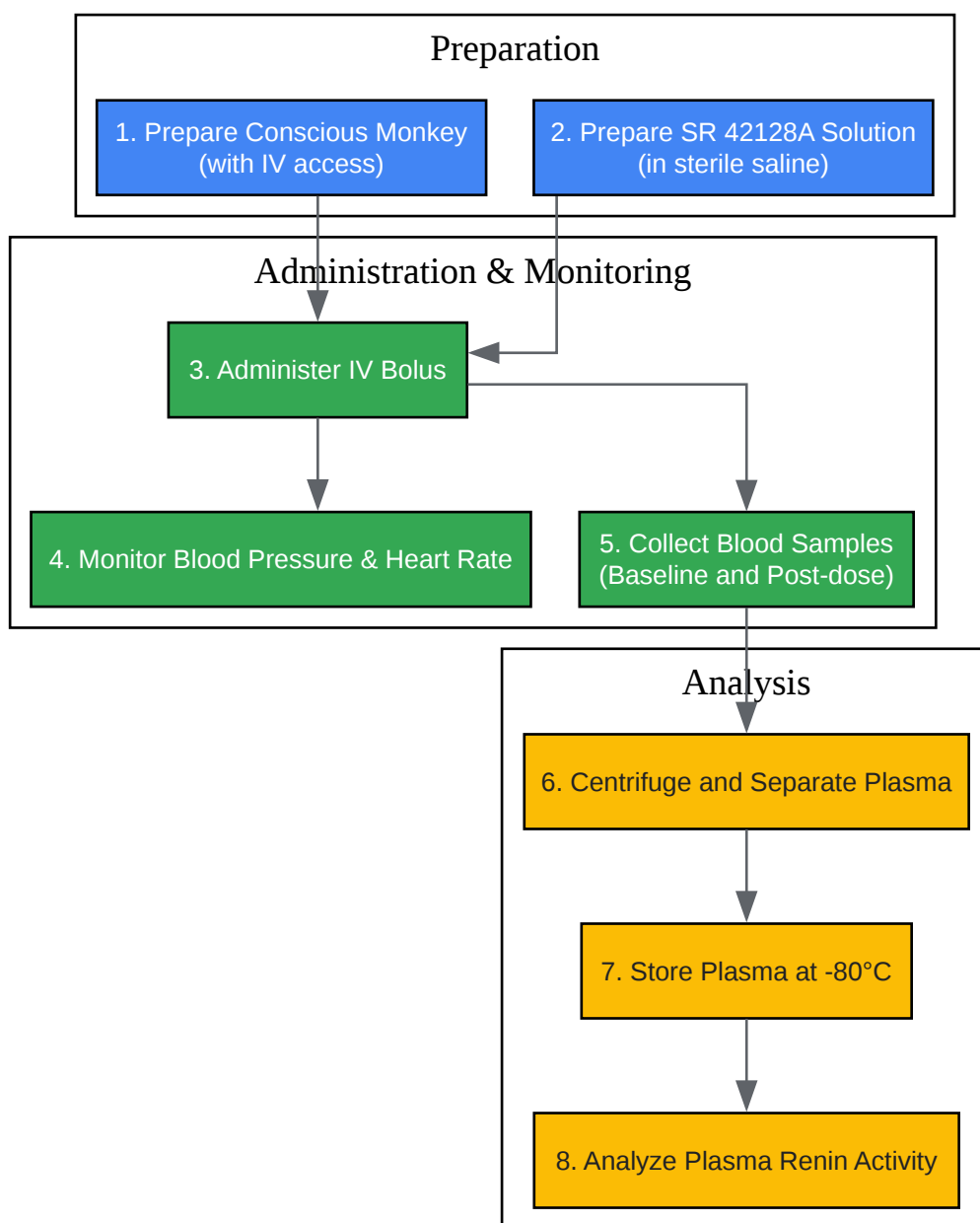
- Animal Preparation:
  - Induce sodium depletion in the baboons prior to the experiment (e.g., via a low-sodium diet and/or administration of a diuretic like furosemide). This sensitizes the RAS.
  - On the day of the experiment, ensure the animal is conscious and comfortably restrained or in its home cage if using telemetry.
  - Establish and maintain a patent intravenous catheter.

- Preparation of Infusion Solution:
  - Prepare a solution of the renin inhibitor in the chosen sterile vehicle at a concentration suitable for a 30-minute infusion. For an 8 mg/kg dose in a 10 kg baboon, a total of 80 mg of the compound would be required. The final volume and concentration should be calculated based on the infusion pump's capabilities and the desired infusion rate.
- Administration:
  - Connect the infusion line to the intravenous catheter.
  - Administer the renin inhibitor solution via a constant rate intravenous infusion over 30 minutes.
- Hemodynamic Monitoring:
  - Continuously record mean arterial pressure, heart rate, and other relevant hemodynamic parameters throughout the infusion period and for a designated post-infusion observation period (e.g., 2 hours).
- Blood Sampling:
  - Collect blood samples at baseline and at selected time points during and after the infusion to measure plasma renin activity.

## Mandatory Visualization







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- 2. [Increase in plasma levels of active and inactive renin after inhibition of renin activity by SR 42128 in conscious Macaca monkeys] - PubMed [pubmed.ncbi.nlm.nih.gov]
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